

Safeguarding Your Laboratory: Proper Disposal of Suc-Gly-Gly-Phe-pNA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Suc-Gly-Gly-Phe-pNA

Cat. No.: B1493831

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Ensuring the safe and compliant disposal of laboratory reagents is a cornerstone of a secure research environment and adherence to regulatory standards. This guide provides essential, immediate safety and logistical information for the proper disposal of **Suc-Gly-Gly-Phe-pNA**, a chromogenic substrate for chymotrypsin. Following these procedures will help protect laboratory personnel and the environment.

Key Safety and Disposal Information

Proper handling and disposal of **Suc-Gly-Gly-Phe-pNA** are crucial due to its potential hazards. The primary directive is to treat this compound as chemical waste and to utilize a licensed professional waste disposal service for its final disposition.^[1] This ensures that the material is managed in accordance with all applicable regulations.

Hazard Summary:

- Skin Irritation: Causes skin irritation.^[2]
- Eye Irritation: Causes serious eye irritation.^[2]
- Respiratory Irritation: May cause respiratory irritation.^[2]
- Aquatic Hazard: Very toxic to aquatic life with long-lasting effects.^[2]

Due to these hazards, it is imperative to prevent the release of this substance into the environment.^[2]

Quantitative Data for Suc-Gly-Gly-Phe-pNA

The following table summarizes key quantitative and safety data for **Suc-Gly-Gly-Phe-pNA**.

Property	Value	Reference
CAS Number	68982-90-1	[3]
Molecular Formula	C ₂₃ H ₂₅ N ₅ O ₈	
Molecular Weight	499.47 g/mol	[3]
Appearance	Powder	
Melting Point	146 °C (295 °F)	[2]
Storage Temperature	-20°C	
Solubility	Acetic acid: 20 mg/mL	
Hazard Statements	H315, H319, H335, H410	[2]
Precautionary Statements	P261, P264, P271, P273, P280	[2]

Detailed Disposal Protocol

Follow these procedural steps to ensure the safe handling and disposal of waste **Suc-Gly-Gly-Phe-pNA**.

1. Personal Protective Equipment (PPE): Before handling the material for disposal, ensure you are wearing appropriate PPE. This includes:

- Safety glasses or goggles[1]
- Chemical-resistant gloves (e.g., nitrile rubber)[1]
- Laboratory coat[1]
- In case of dust, use a NIOSH-approved N95 dust mask.

2. Waste Segregation:

- Designate a specific, clearly labeled waste container for **Suc-Gly-Gly-Phe-pNA** and any materials contaminated with it (e.g., pipette tips, weighing boats, contaminated gloves).[\[1\]](#)
- Do not mix this waste with general laboratory trash, sharps, or biohazardous waste.[\[1\]](#)

3. Container Labeling:

- The waste container must be clearly and accurately labeled with the full chemical name: "**Suc-Gly-Gly-Phe-pNA**" or "N-Succinyl-Gly-Gly-Phe-p-nitroanilide".[\[1\]](#)
- Include the CAS number (68982-90-1) and any other identifiers required by your institution's environmental health and safety (EHS) office.[\[1\]](#)

4. Secure Storage:

- Store the sealed waste container in a designated, secure area for chemical waste.[\[1\]](#)
- This area should be well-ventilated and away from incompatible materials.[\[1\]](#)

5. Professional Disposal:

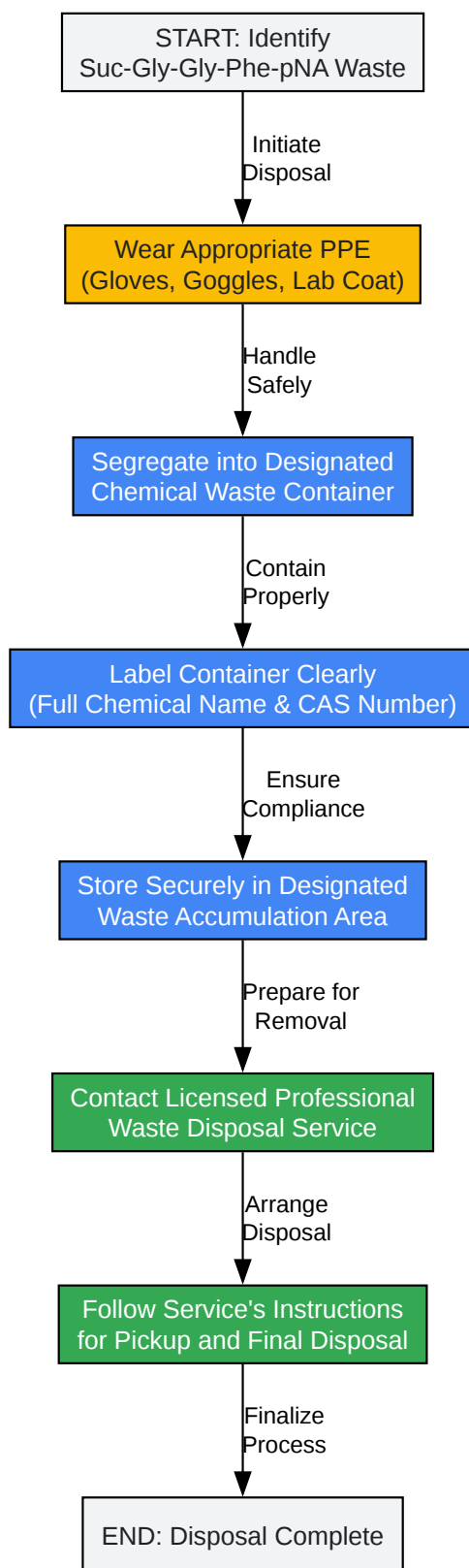
- Contact your institution's EHS office or a licensed professional chemical waste disposal service to arrange for pickup and final disposal.[\[1\]](#)
- Provide the disposal company with the Safety Data Sheet (SDS) and any other relevant information about the waste.[\[1\]](#)

6. Spill and Decontamination Procedures:

- In case of a spill, avoid generating dust.[\[2\]](#)
- Carefully collect the dry material and place it in the designated chemical waste container.
- Clean the affected area thoroughly.
- Avoid substance contact and ensure adequate ventilation.[\[2\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Suc-Gly-Gly-Phe-pNA**.



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Caption: Workflow for the proper disposal of **Suc-Gly-Gly-Phe-pNA**.

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